Validating the Anti-inflammatory Effects of BTT-3033: A Comparative Guide

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Compound of Interest

Compound Name: *BTT 3033*

Cat. No.: *B606419*

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This guide provides an objective comparison of the anti-inflammatory properties of BTT-3033, a selective α2β1 integrin inhibitor, with other relevant compounds. The information presented is supported by experimental data to aid in the evaluation of BTT-3033 for research and development purposes.

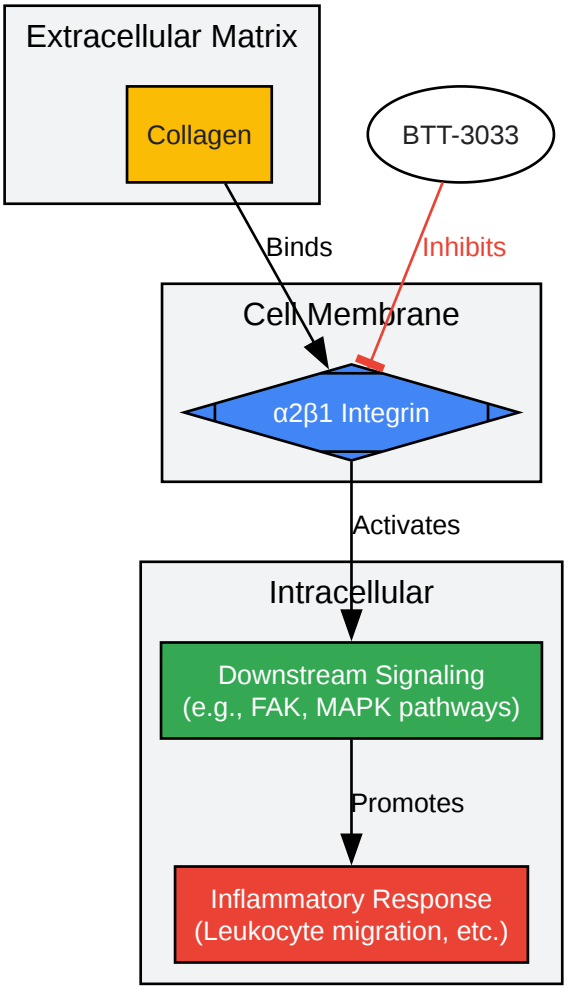
Mechanism of Action

BTT-3033 is an orally active, small-molecule inhibitor that selectively targets the α2β1 integrin, a major receptor for collagen.[1] It functions by binding to the α2I domain of the integrin, thereby inhibiting the interaction between cells expressing α2β1 and collagen.[1][2] This inhibition of cell-matrix adhesion forms the basis of its anti-inflammatory and other biological effects.

Signaling Pathway of α2β1 Integrin Inhibition by BTT-3033

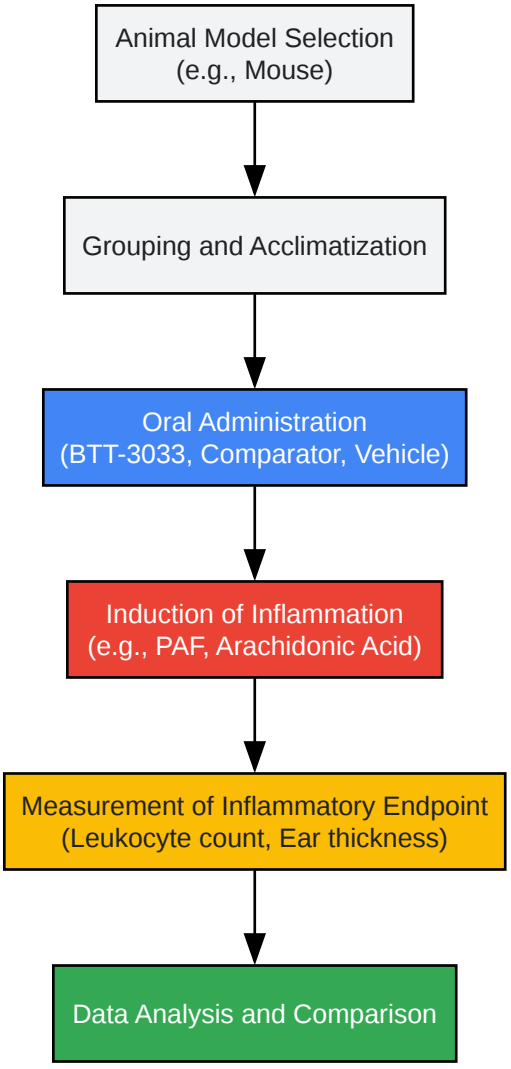
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Mechanism of Action of BTT-3033



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General Workflow for In Vivo Anti-inflammatory Models



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References

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- 2. Novel α2β1 integrin inhibitors reveal that integrin binding to collagen under shear stress conditions does not require receptor preactivation - PubMed [pubmed.ncbi.nlm.nih.gov]
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